

# Application Notes and Protocols: Immunohistochemical Detection of LRRK2 Activity using PFE-360

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## Compound of Interest

Compound Name: PFE-360

Cat. No.: B15605458

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## Introduction

Leucine-rich repeat kinase 2 (LRRK2) is a large, multi-domain protein that has garnered significant interest in the field of neurodegenerative disease research, particularly Parkinson's disease. The kinase activity of LRRK2 is implicated in various cellular processes, and its dysregulation is linked to disease pathogenesis. A key indicator of LRRK2 kinase activity is its autophosphorylation at multiple sites, including Serine 935 (S935). The phosphorylation of S935 is a widely used biomarker for assessing LRRK2 kinase activity in both in vitro and in vivo models.

**PFE-360** is a potent, selective, and brain-penetrant small molecule inhibitor of LRRK2 kinase activity.[1] By inhibiting the kinase function of LRRK2, **PFE-360** leads to a significant reduction in the phosphorylation of LRRK2 at S935. This makes immunohistochemistry (IHC) for phospho-S935 LRRK2 (pS935-LRRK2) a valuable method to visualize and quantify the target engagement and pharmacodynamic effects of **PFE-360** in tissue samples.

These application notes provide a detailed protocol for the immunohistochemical detection of pS935-LRRK2 in brain tissue from animals treated with the LRRK2 inhibitor **PFE-360**, enabling researchers to assess the in situ efficacy of LRRK2 inhibition.

## Quantitative Data Summary

The following tables provide key quantitative data for the experimental components described in these protocols.

Table 1: **PFE-360** Properties and In Vivo Administration

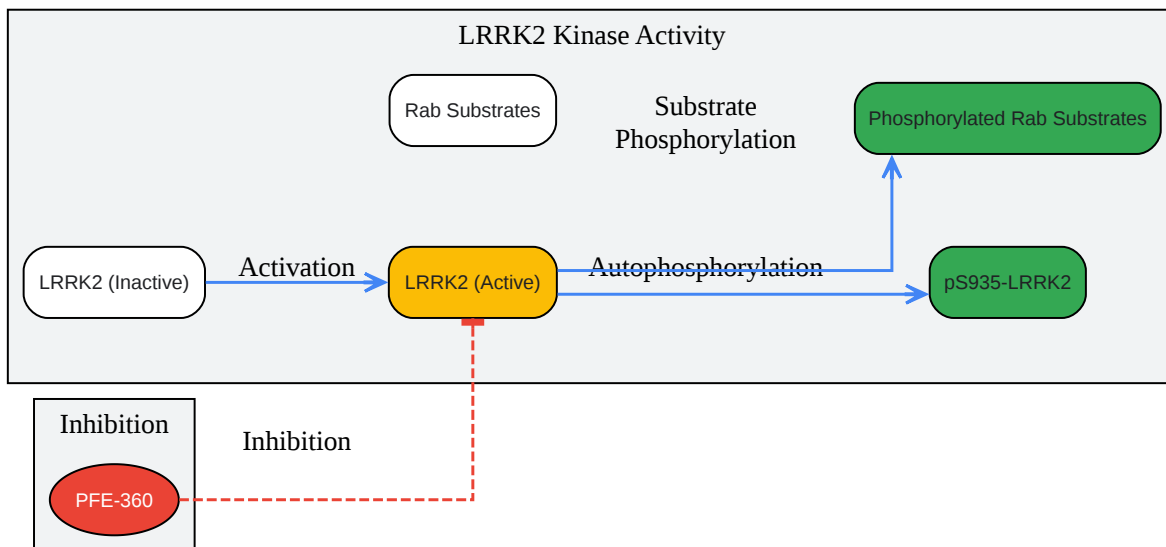
Parameter	Value	Reference
In Vivo IC50	2.3 nM	[2]
Animal Model	Sprague Dawley rats	[3]
Dosage	4 mg/kg and 7.5 mg/kg	[3]
Administration	Orally, twice daily (BID) for 10-12 weeks	[3]
Vehicle	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	[4]

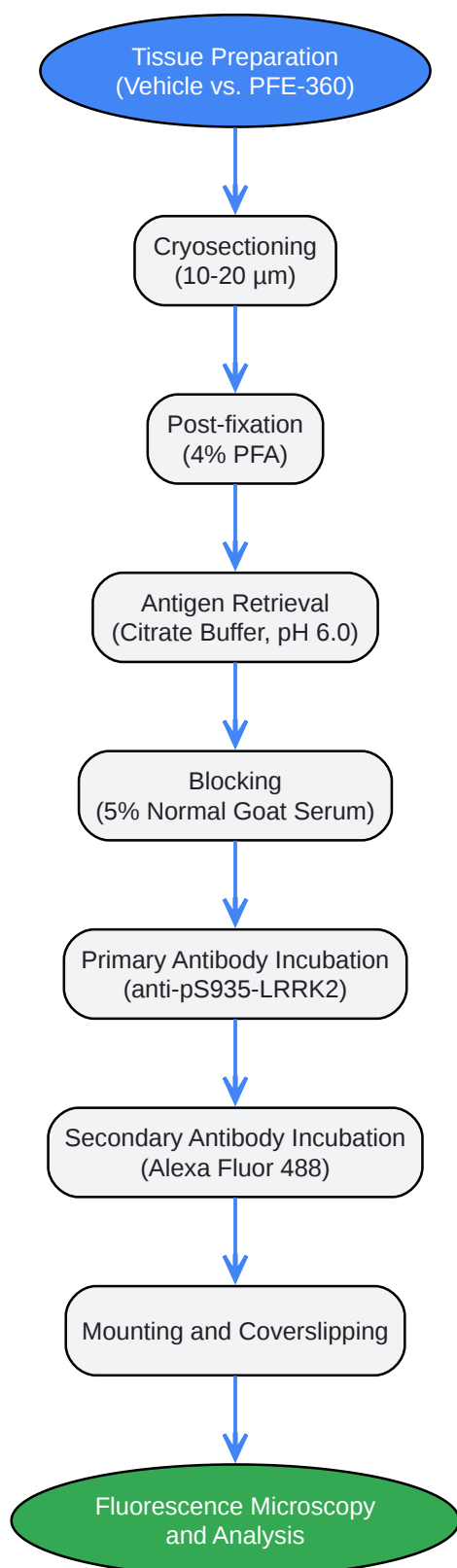
Table 2: Recommended Reagents and Dilutions for IHC

Reagent	Vendor (Cat. No.)	Recommended Dilution
Primary Antibody: Rabbit anti-pS935-LRRK2	Abcam (ab133450)	1:500 - 1:1000
Secondary Antibody: Goat anti-Rabbit IgG (H+L), Alexa Fluor 488	Invitrogen (A-11008)	1:500 - 1:1000
Blocking Solution	5% Normal Goat Serum in PBS with 0.3% Triton X-100	N/A
Antigen Retrieval Buffer	10 mM Sodium Citrate, 0.05% Tween 20, pH 6.0	N/A

## Signaling Pathway and Experimental Workflow

### LRRK2 Signaling and Inhibition by PFE-360





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